

# A Comprehensive Technical Guide to the Solubility of Chlorophenol Red

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Compound of Interest		
Compound Name:	Chlorophenol red	
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This technical guide provides an in-depth analysis of the solubility of **Chlorophenol red** in water and various organic solvents. The information is curated for professionals in research and development who require precise data for experimental design, formulation, and analytical procedures. This document presents quantitative solubility data in a clear, tabular format, outlines a detailed experimental protocol for solubility determination, and visualizes the chemical principles governing its function as a pH indicator.

## **Core Properties of Chlorophenol Red**

**Chlorophenol red**, with the chemical formula  $C_{19}H_{12}Cl_2O_5S$ , is a sulfonephthalein dye widely used as a pH indicator.[1] Its utility stems from a distinct color transition from yellow in acidic conditions to violet in basic conditions, typically within a pH range of 4.8 to 6.7.[2][3] Understanding its solubility is critical for its application in various assays and formulations.

## **Quantitative Solubility Data**

The solubility of **Chlorophenol red** is influenced by the polarity of the solvent and the pH of the medium, particularly in aqueous solutions. The following table summarizes the available quantitative and qualitative solubility data.



Solvent	Chemical Class	Quantitative Solubility	Qualitative Description	Source(s)
Water	Protic	1 mg/mL	Sparingly soluble, Slightly soluble, Insoluble	[1][4]
Water	Protic	30 mg/mL*	Soluble	[5][6]
Ethanol	Protic (Alcohol)	10 mg/mL (clear solution)	Soluble	
95% Ethanol	Protic (Alcohol)	10 mg/mL	-	
Methanol:Water (1:1)	Protic (Alcohol/Aqueou s)	10 mg/mL (0.1 g/10 mL)	-	
Methyl Cellosolve	Ether Alcohol	50 mg/mL	Soluble	[5][6]
Dilute Alkali	Aqueous Basic	Not specified	Soluble	
Diethyl Ether	Ether	Not specified	Insoluble	[1]
Benzene	Aromatic Hydrocarbon	Not specified	Insoluble	[1]
Acetone	Ketone	Not specified	Data not available	-
Toluene	Aromatic Hydrocarbon	Not specified	Data not available	-
Chloroform	Halogenated Hydrocarbon	Not specified	Data not available	-
Ethyl Acetate	Ester	Not specified	Data not available	-

<sup>\*</sup>Note on aqueous solubility: The significant discrepancy in reported water solubility values (1 mg/mL vs. 30 mg/mL) is likely attributable to the pH-dependent solubility of **Chlorophenol red**.



As a weak acid, its solubility increases in alkaline solutions due to the formation of its more soluble anionic form. The lower value likely represents solubility in neutral or acidic water, while the higher value may correspond to solubility in a slightly alkaline medium.

## **Mechanism of Action as a pH Indicator**

Chlorophenol red belongs to the family of sulfonephthalein dyes, which function as pH indicators through pH-dependent structural rearrangements. In acidic environments, the molecule exists predominantly in a neutral, lactone form where the conjugation of the aromatic rings is limited, resulting in a yellow color. As the pH increases and the solution becomes more alkaline, the lactone ring opens and the phenolic protons dissociate. This creates a highly conjugated quinoidal structure, which alters the molecule's light absorption properties, leading to an intense violet color.

Caption: pH-dependent equilibrium of **Chlorophenol red**.

## **Experimental Protocol for Solubility Determination**

The following is a detailed methodology for determining the equilibrium solubility of a solid compound like **Chlorophenol red** in a given solvent, often referred to as the "shake-flask method." This method is considered a gold standard for its reliability.

- 1. Materials and Equipment:
- Chlorophenol red (high purity)
- Solvent of interest (analytical grade)
- Analytical balance (readable to at least 0.1 mg)
- Vials with screw caps (e.g., 4 mL glass vials)
- Constant temperature orbital shaker or water bath
- Syringe filters (e.g., 0.22 μm PTFE or appropriate material for the solvent)
- Syringes



- Volumetric flasks and pipettes
- UV-Vis Spectrophotometer or High-Performance Liquid Chromatography (HPLC) system for concentration analysis
- 2. Procedure:
- a. Preparation of Saturated Solution:
- Add an excess amount of solid Chlorophenol red to a vial. An excess is visually confirmed by the presence of undissolved solid at the bottom of the vial after equilibration.
- Pipette a known volume of the selected solvent into the vial.
- Securely cap the vial to prevent solvent evaporation.
- Place the vial in a constant temperature shaker or water bath set to the desired temperature (e.g., 25 °C).
- Agitate the mixture for a sufficient period to ensure equilibrium is reached. This is typically 24
  to 48 hours. A preliminary time-course study can be conducted to determine the minimum
  time to reach a plateau in concentration.
- b. Sample Collection and Preparation:
- After the equilibration period, allow the vials to stand undisturbed at the constant temperature for a short period to let the excess solid settle.
- Carefully draw the supernatant (the clear liquid above the solid) into a syringe.
- Attach a syringe filter to the syringe and filter the solution into a clean, tared vial to remove any undissolved microparticles. This step is crucial to avoid overestimation of solubility.
- Immediately weigh the filtered solution to determine its mass.
- c. Concentration Analysis:







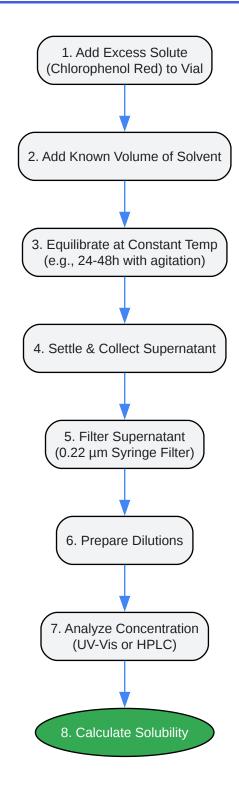
- Quantitatively dilute a known mass or volume of the filtered saturated solution with the same solvent to a concentration that falls within the linear range of the analytical instrument.
- Analyze the concentration of Chlorophenol red in the diluted solution using a pre-validated analytical method (e.g., UV-Vis spectrophotometry at its λmax or HPLC).
- A calibration curve must be prepared using standard solutions of known Chlorophenol red concentrations in the same solvent.

#### 3. Data Calculation:

- From the analytical measurement, calculate the concentration of the undiluted saturated solution, accounting for the dilution factor.
- Express the solubility in desired units, such as mg/mL or g/100 mL.

The following diagram illustrates the workflow for this experimental protocol.





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Caption: Experimental workflow for solubility determination.



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